

# An In-depth Technical Guide on the Safe Handling of Ethyl 2-cyanopropanoate

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## Compound of Interest

Compound Name: Ethyl 2-cyanopropanoate

Cat. No.: B031390

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Ethyl 2-cyanopropanoate** (CAS No. 1572-99-2), a key building block in various organic syntheses. Adherence to the following protocols is crucial for ensuring a safe laboratory environment and maintaining the integrity of experimental outcomes.

## Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. Below is a summary of the key properties of **Ethyl 2-cyanopropanoate**.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	127.14 g/mol	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	193 °C	<a href="#">[3]</a>
Density	1.01 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	96 °C	<a href="#">[3]</a>
Storage Temperature	Room temperature, in an inert atmosphere	<a href="#">[3]</a> <a href="#">[5]</a>

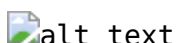
## GHS Hazard and Precautionary Statements

**Ethyl 2-cyanopropanoate** is classified as a hazardous substance. The following table summarizes its GHS classification and the corresponding precautionary measures that must be observed.

GHS Classification	Pictogram	Signal Word	Hazard Statements (H-Statements)	Precautionary Statements (P-Statements)
Acute Toxicity, Oral (Category 3)	 alt text	Danger	H301: Toxic if swallowed.[1][6]	<p>P264: Wash hands thoroughly after handling.[3]</p> <p>P270: Do not eat, drink or smoke when using this product.[4][6]</p> <p>P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [6]</p> <p>P405: Store locked up.[4]</p> <p>P501: Dispose of contents/container to an approved waste disposal plant.[7]</p>
Skin Irritation (Category 2)	 alt text	Warning	H315: Causes skin irritation.[1]	<p>P280: Wear protective gloves/protective clothing/eye protection/face protection.</p> <p>P302+P352: IF ON SKIN: Wash with plenty of soap and water. [4][6]</p> <p>P332+P313: If</p>

skin irritation  
occurs: Get  
medical  
advice/attention.

Eye Irritation  
(Category 2A)



Warning

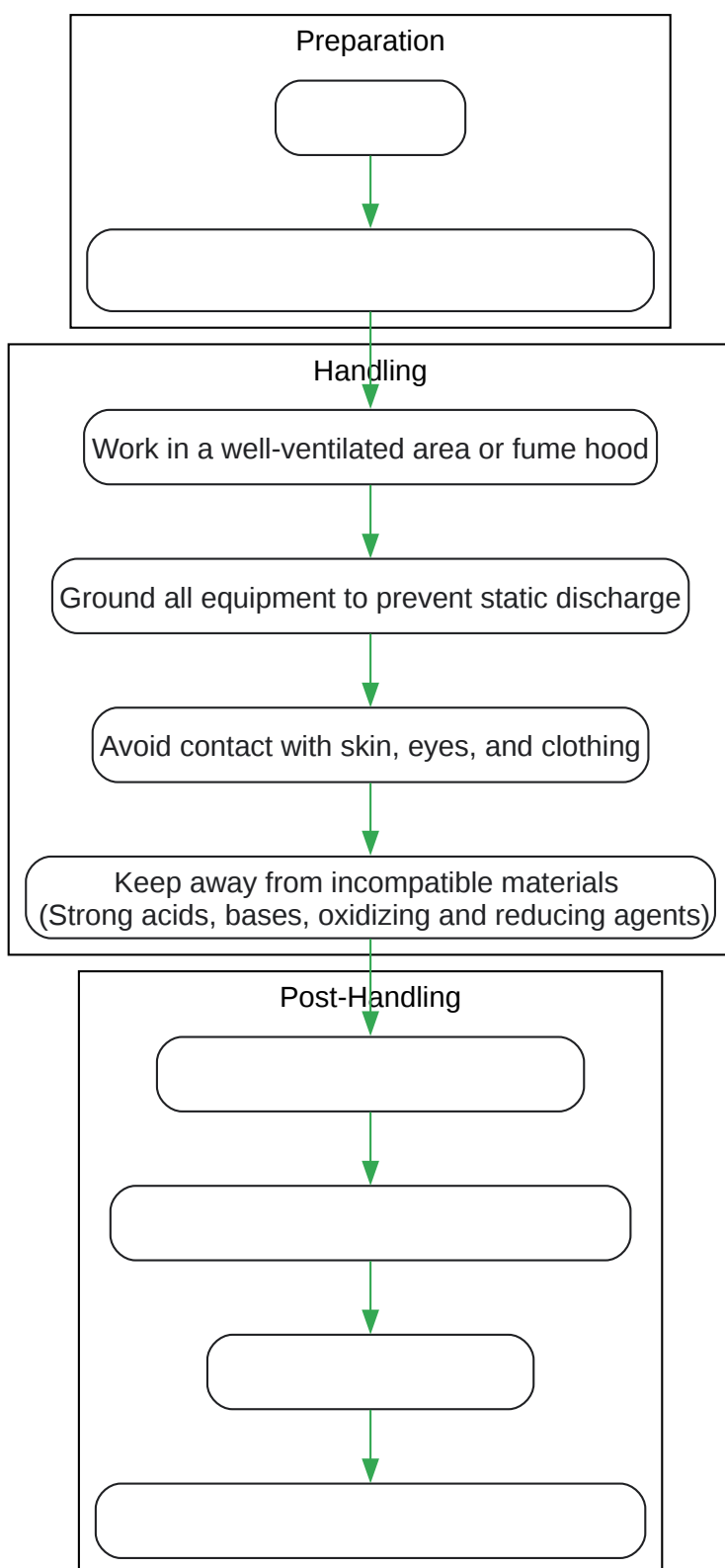
H319: Causes  
serious eye  
irritation.<sup>[1]</sup>

P305+P351+P338: IF IN EYES:  
Rinse cautiously  
with water for  
several minutes.  
Remove contact  
lenses, if present  
and easy to do.  
Continue rinsing.  
P337+P313: If  
eye irritation  
persists: Get  
medical  
advice/attention.

## Safe Handling and Storage Protocols

A systematic approach to handling and storage is essential to minimize exposure risks. The following workflows and protocols should be implemented in all laboratory settings where **Ethyl 2-cyanopropanoate** is used.

General Handling Workflow



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General laboratory handling workflow for **Ethyl 2-cyanopropanoate**.

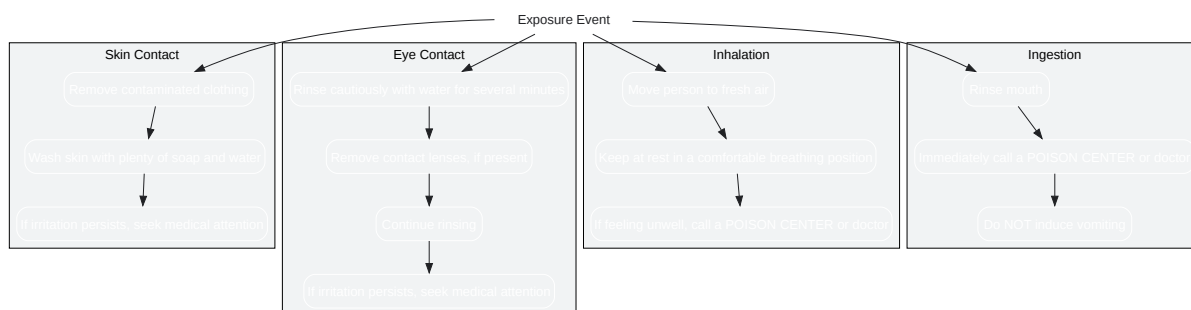
### Storage Requirements

- **Conditions:** Store in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[\[2\]](#)
- **Inert Atmosphere:** For long-term storage, maintaining an inert atmosphere (e.g., under nitrogen or argon) is recommended to preserve purity.[\[5\]](#)
- **Container:** Keep containers tightly closed to prevent moisture ingress and contamination.
- **Incompatibilities:** Avoid storage with strong acids, strong bases, oxidizing agents, and reducing agents.

## Emergency and First-Aid Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

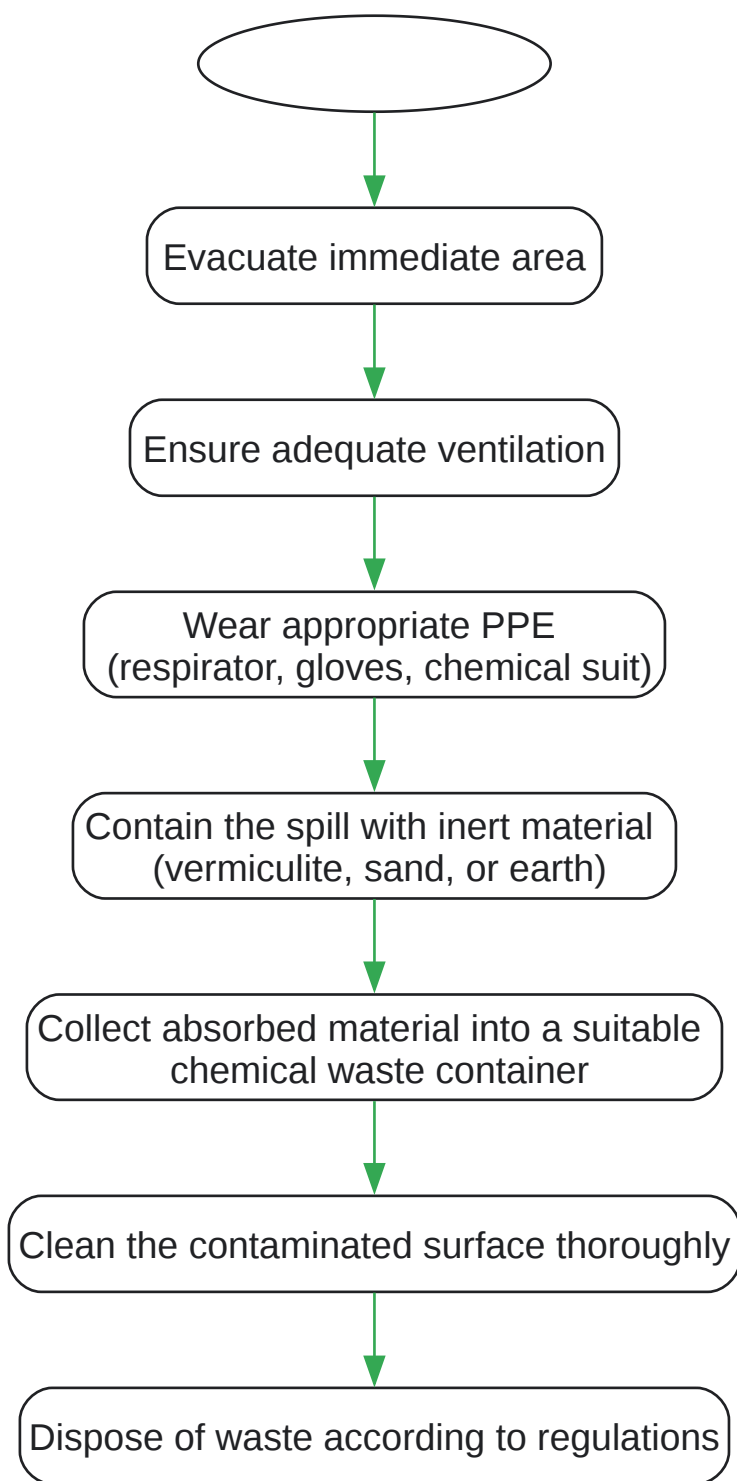
### First-Aid Measures



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*First-aid workflow for different exposure routes.*

## Spill Response Protocol



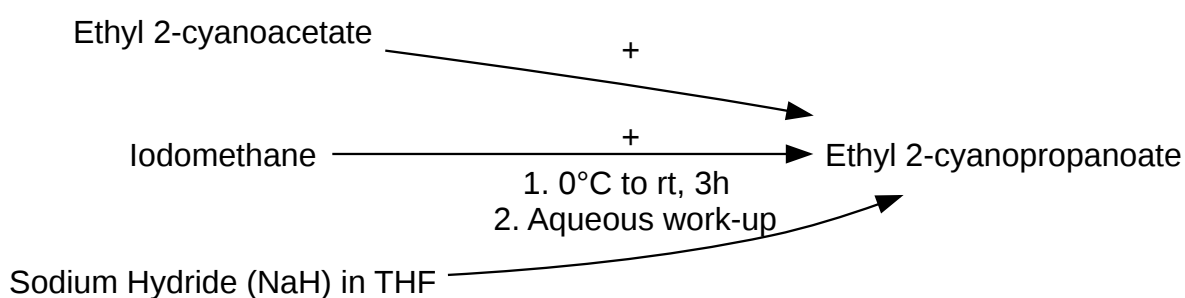
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*Logical workflow for responding to a spill of **Ethyl 2-cyanopropanoate**.*

## Experimental Protocol: Synthesis of Ethyl 2-cyanopropanoate

The following is a protocol for the synthesis of **Ethyl 2-cyanopropanoate** from ethyl 2-cyanoacetate and iodomethane, with integrated safety precautions. This procedure should only be performed by trained personnel in a controlled laboratory environment.

### Reaction Scheme



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*Synthesis of **Ethyl 2-cyanopropanoate**.*

### Methodology

Step	Procedure	Safety Precautions
1. Reagent Preparation	Suspend sodium hydride (60% in paraffin oil) in dry THF under a nitrogen atmosphere at 0 °C.	Extreme Flammability & Reactivity: Sodium hydride reacts violently with water to produce flammable hydrogen gas. All glassware must be oven-dried, and the reaction must be conducted under an inert atmosphere.
2. Addition of Starting Material	Slowly add a solution of ethyl 2-cyanoacetate in THF to the sodium hydride suspension using a syringe.	Exothermic Reaction: The addition should be done slowly at 0 °C to control the exothermic reaction.
3. Alkylation	After stirring for 15 minutes at 0 °C, add iodomethane to the reaction mixture. Allow the reaction to stir for 3 hours, warming to room temperature.	Toxicity & Volatility: Iodomethane is toxic and a suspected carcinogen. Handle only in a fume hood.
4. Quenching	Carefully quench the reaction by the slow addition of water.	Violent Quenching: Unreacted sodium hydride will react violently with water. Quench slowly at 0 °C.
5. Extraction	Add diethyl ether and wash the organic layer with brine.	Flammable Solvents: Diethyl ether is extremely flammable. Ensure there are no nearby ignition sources.
6. Drying and Concentration	Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) and remove the solvent under reduced pressure.	Use of Rotary Evaporator: Ensure the rotary evaporator is operated correctly to prevent solvent bumping and release of vapors.
7. Purification	Purify the crude product by silica gel column chromatography using a	Solvent Handling: Use appropriate ventilation and

mixture of ethyl acetate and  
hexane as the eluent.

PPE when handling  
chromatography solvents.

This in-depth guide is intended to provide a comprehensive overview of the safety and handling requirements for **Ethyl 2-cyanopropanoate**. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use and ensure that a thorough risk assessment is conducted for any new experimental procedure.

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